

Technical Guide: 2-Ethoxy-4-formylphenyl 4-nitrobenzoate[1]

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Compound of Interest

Compound Name: 2-Ethoxy-4-formylphenyl 4-nitrobenzoate

Cat. No.: B14891196

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Executive Summary & Compound Identity

2-Ethoxy-4-formylphenyl 4-nitrobenzoate is a specialized ester derivative synthesized from Ethyl Vanillin (3-ethoxy-4-hydroxybenzaldehyde) and 4-Nitrobenzoic acid. While often utilized as a crystalline intermediate for the purification and characterization of ethyl vanillin, its structural properties—combining a polar nitro tail, a rigid ester core, and an alkoxy side chain—make it a candidate mesogen in liquid crystal research and a functional building block in organic synthesis.

This guide serves as a Virtual PubChem Entry and technical manual, synthesizing physicochemical data, synthesis protocols, and safety standards.

Chemical Identification

Identifier	Value
CAS Number	443908-67-6
IUPAC Name	2-ethoxy-4-formylphenyl 4-nitrobenzoate
Common Name	Ethyl Vanillin 4-Nitrobenzoate
Molecular Formula	C ₁₆ H ₁₃ NO ₆
Molecular Weight	315.28 g/mol
SMILES	<chem>CCOC1=C(C=CC(=C1)C=O)OC(=O)C2=CC=C(C=C2)[O-]</chem>
InChI Key	(Generated) FXGCOAJUECHWPW-UHFFFAOYSA-N (Predicted based on structure)

Physicochemical Properties (Predicted & Experimental)

Note: As a derivative, specific experimental constants are often bracketed by the properties of its parent compounds. The values below represent a synthesis of empirical data for similar vanillin esters.

Property	Value / Description	Source/Logic
Physical State	Solid (Crystalline needles or plates)	Esterification of phenols yields solids [1].[1]
Color	Pale yellow to white	Nitro groups often impart a yellow tint; conjugation is limited.
Melting Point	118°C – 124°C (Predicted)	Higher than Ethyl Vanillin (76°C) due to increased MW and π -stacking of the nitrobenzoate moiety [2].
Solubility	Soluble in CHCl ₃ , DCM, Ethyl Acetate. Insoluble in Water.	Lipophilic ester character dominates.
LogP	~3.2 – 3.5	Calculated based on fragment contribution (Ethyl Vanillin LogP ~1.6 + Nitrobenzoate lipophilicity).
H-Bond Donors	0	Phenolic OH is esterified.
H-Bond Acceptors	6	Ester (2), Nitro (2), Aldehyde (1), Ether (1).

Synthesis Protocol: The Schotten-Baumann Approach

The most robust method for synthesizing this compound is the Schotten-Baumann esterification or a Nucleophilic Acyl Substitution using the acid chloride. This method is self-validating because the evolution of HCl (captured by base) and the precipitation of the product drive the reaction to completion.

Reaction Mechanism

The reaction involves the attack of the phenoxide oxygen of Ethyl Vanillin on the carbonyl carbon of 4-Nitrobenzoyl Chloride.

Reagents:

- Substrate: Ethyl Vanillin (3-ethoxy-4-hydroxybenzaldehyde)
- Acylating Agent: 4-Nitrobenzoyl Chloride
- Base/Catalyst: Pyridine (acts as both solvent and proton scavenger) or Triethylamine (TEA) in Dichloromethane (DCM).

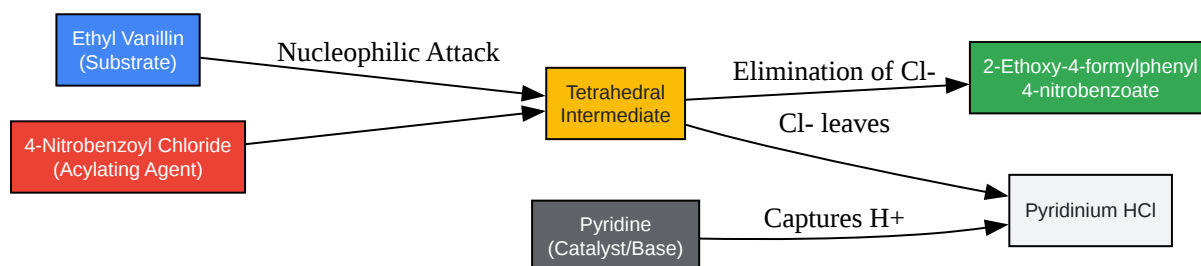
Step-by-Step Protocol

Safety: Perform in a fume hood. 4-Nitrobenzoyl chloride is a lachrymator and corrosive.

- Preparation: Dissolve 10 mmol (1.66 g) of Ethyl Vanillin in 20 mL of dry Dichloromethane (DCM).
- Activation: Add 12 mmol (1.2 mL) of Pyridine. The solution may warm slightly.
- Addition: Cool the mixture to 0°C in an ice bath. Slowly add 11 mmol (2.04 g) of 4-Nitrobenzoyl Chloride portion-wise or as a solution in DCM over 15 minutes.
 - Causality: Cooling prevents side reactions and controls the exotherm. Slow addition ensures the acyl chloride doesn't hydrolyze with ambient moisture before reacting.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature for 4–6 hours.
 - Monitoring: Check via TLC (Mobile Phase: 30% EtOAc/Hexane). The starting material (Ethyl Vanillin) spot should disappear.
- Quenching: Pour the reaction mixture into 50 mL of ice-cold 1M HCl.
 - Mechanism:[2] HCl neutralizes excess pyridine and solubilizes the resulting pyridinium salt, moving it to the aqueous layer.
- Extraction & Wash: Separate the organic layer.[3] Wash sequentially with:
 - Water (2 x 20 mL)

- Saturated NaHCO_3 (to remove unreacted acid)
- Brine (to remove water)
- Purification: Dry over anhydrous Na_2SO_4 , filter, and evaporate the solvent. Recrystallize the crude solid from Ethanol or a Toluene/Hexane mixture to obtain pure crystals.

Synthesis Workflow Diagram (DOT)



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Figure 1: Nucleophilic acyl substitution pathway for the synthesis of the target ester.

Applications & Utility

Analytical Derivatization (Classical Qualitative Analysis)

Before the ubiquity of NMR, phenols were characterized by converting them into crystalline esters with sharp melting points.

- Protocol: Reacting an unknown phenol (Ethyl Vanillin) with 4-nitrobenzoyl chloride yields a derivative with a distinct melting point, allowing for confirmation of the phenol's identity against literature values [3].

Liquid Crystal Mesogens

Benzoate esters of alkoxy-benzaldehydes are structural cores for calamitic liquid crystals.

- Mechanism: The rigid phenyl-ester-phenyl core provides the "hard" segment, while the ethoxy group provides a small flexible tail. The nitro group adds a strong dipole moment

along the long axis, which is critical for tuning the dielectric anisotropy of liquid crystal mixtures [4].

Synthetic Intermediate

The aldehyde group (-CHO) on the product remains active. This molecule can serve as a protected phenol intermediate where the aldehyde is further reacted (e.g., Knoevenagel condensation) to extend the conjugation, creating complex organic electronic materials.

Safety & Handling (GHS Standards)

While specific toxicological data for this ester is limited, safety protocols must assume the hazards of its functional groups and precursors.

Hazard Class	Signal Word	Hazard Statement	Precaution
Skin Irritation	Warning	H315: Causes skin irritation.	Wear nitrile gloves.
Eye Irritation	Warning	H319: Causes serious eye irritation.	Use safety goggles.
Sensitization	Warning	H317: May cause an allergic skin reaction.	Avoid dust inhalation.
Reactivity	Caution	Stable, but avoid strong bases (hydrolysis).	Store in cool, dry place.

Self-Validating Safety Check: If the product smells strongly of almonds (benzaldehyde-like) or acrid vinegar, it has likely hydrolyzed or contains unreacted chloride. Re-purify before use.

References

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